

The Agricultural Applications of Chloropicrin: A Technical Review

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Compound of Interest

Compound Name: Chloropicrin

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An In-depth Guide for Researchers and Scientists

Chloropicrin, a broad-spectrum antimicrobial agent, has been a cornerstone of agricultural soil fumigation for decades. This technical guide provides a comprehensive review of its agricultural uses, efficacy, and the scientific principles governing its application. It is intended for researchers, scientists, and professionals in drug development seeking a detailed understanding of this critical agricultural tool.

Physicochemical Properties

Chloropicrin (trichloronitromethane, CCl_3NO_2) is a colorless, oily liquid with a strong, pungent odor.^[1] Its key physical and chemical properties are summarized in Table 1.

Property	Value	Reference
Molar Mass	164.38 g/mol	[1]
Boiling Point	112 °C	[1]
Vapor Pressure	23.2 mmHg at 25°C	[2]
Water Solubility	2 g/L at 25°C	[2]
Octanol-Water Partition Coefficient (log Kow)	2.50	[3]
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	62	[2]

Agricultural Uses and Efficacy

Chloropicrin is primarily used as a pre-plant soil fumigant to control a wide range of soil-borne pests, including fungi, nematodes, insects, and some weed seeds.[1][4] It is often used as a standalone treatment or in combination with other fumigants like 1,3-dichloropropene.[1][5]

Fungicidal and Nematicidal Efficacy

Chloropicrin is highly effective against numerous soil-borne fungal pathogens and plant-parasitic nematodes. Table 2 summarizes efficacy data from various studies.

Target Pest	Crop	Application Rate	Efficacy	Reference
Verticillium dahliae	Chile Pepper	125 lbs/ac (TriClor EC)	84.8% reduction in infected plants	[6]
Root-knot nematode (Meloidogyne spp.)	Pineapple	83-204 lbs/ac	66.7% reduction in root infection	[4]
Phytophthora spp.	Panax notoginseng	Not specified	97.8% inhibition in the second year after fumigation	[7]
Fusarium spp.	Tomato	Not specified	Significant reduction in population density	[8]

A study on chile peppers demonstrated that application of TriClor EC (94% **chloropicrin**) at 125 lb/ac resulted in a significant reduction in Verticillium wilt, with only 4.5% of plants infected in treated plots compared to 29.7% in untreated plots.[6] This led to a 19% increase in marketable yield.[6] In pineapple fields infested with root-knot nematodes, **chloropicrin** application at 83-204 lbs/acre reduced root infection from 90% to 30% and increased yield by 57%.[4]

Co-formulations

Chloropicrin is frequently co-formulated with other fumigants to broaden the spectrum of pest control. For instance, Pic-Clor 60, a mixture of 60% **chloropicrin** and 40% 1,3-dichloropropene (Telone), combines the fungicidal properties of **chloropicrin** with the nematicidal activity of 1,3-D.[6]

Experimental Protocols

Efficacy Trial of Chloropicrin Formulations on Chile Pepper

- Objective: To evaluate the effectiveness of different **chloropicrin** formulations in managing soil-borne pathogens in chile pepper production.
- Experimental Design: Randomized complete block design with six replications.[6]
- Treatments:
 - Untreated control.
 - Pic-Clor 60 (60% **chloropicrin**, 40% Telone) at 60 lb/ac and 120 lb/ac.[6]
 - Pic Plus (86% **chloropicrin**) at 60 lb/ac and 120 lb/ac.[6]
 - TriClor EC (94% **chloropicrin**) at 125 lb/ac (in a separate drip-irrigated field).[6]
- Application:
 - Shank injection for Pic-Clor 60 and Pic Plus.[6]
 - Drip irrigation for TriClor EC.[6]
 - Soil temperature at application was 60°F, and soil moisture was approximately 60% of field capacity.[6]
- Data Collection:
 - Stand establishment (plants/plot) and plant vigor (height) measured bi-weekly.[6]
 - Visual assessment of wilt disease one week before harvest.[6]
 - Marketable green chile fruit weight at harvest.[6]
- Statistical Analysis: Analysis of variance (ANOVA) to compare treatment means.

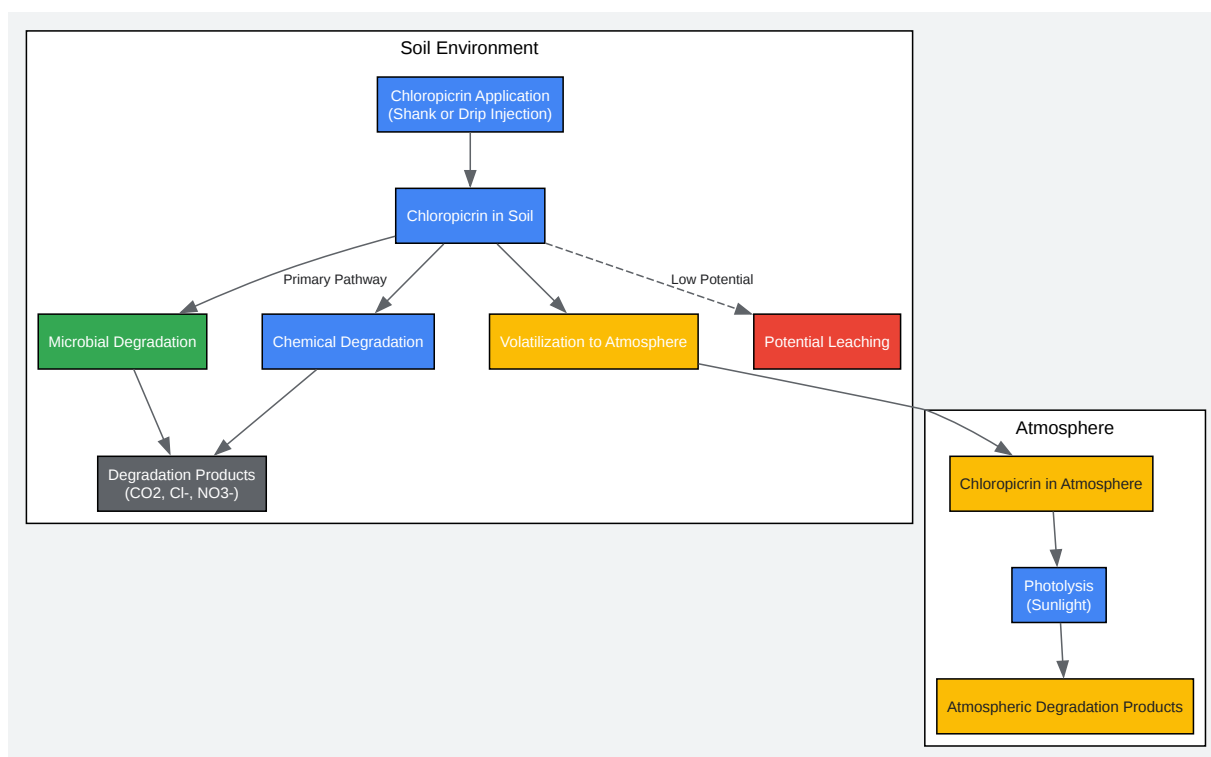
Mode of Action and Environmental Fate

The precise mode of action of **chloropicrin** is not fully understood but is considered to be multi-site and non-specific.[1][9] It is believed to disrupt cellular processes in a wide range of organisms.

Environmental Fate

Chloropicrin has a relatively short half-life in soil, ranging from hours to days, and is degraded by soil microorganisms.[1][10] Its degradation is influenced by soil temperature and microbial activity.[11] Studies have shown that the soil half-life of **chloropicrin** can range from 3.7 to 4.5 days.[2] It has low solubility in water and is not expected to leach into groundwater.[1][2] In the atmosphere, it degrades via photolysis with a half-life of less than 8 hours.[2]

The following diagram illustrates the environmental fate of **chloropicrin** in an agricultural setting.



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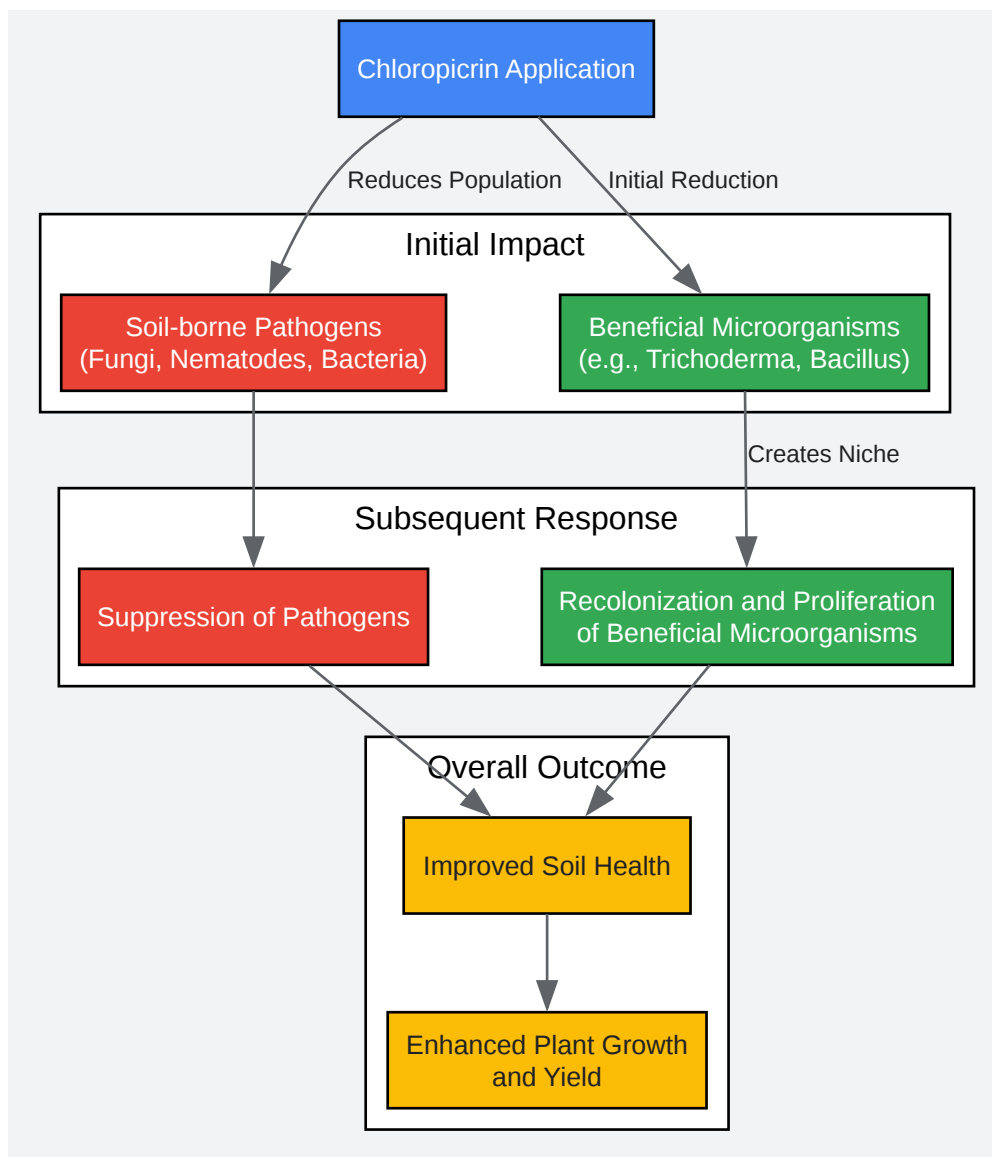
Environmental fate of **chloropicrin** in soil and atmosphere.

Effects on Soil Microbiome

Chloropicrin fumigation significantly alters the soil microbial community. While it reduces the populations of pathogenic fungi and bacteria, it can also lead to a subsequent increase in beneficial microorganisms.

Studies have shown that populations of beneficial fungi such as *Trichoderma* spp. and bacteria like *Bacillus* spp. and *Pseudomonas* spp. can increase in the weeks following fumigation.[4][8] This shift in the microbial community is thought to contribute to the observed plant growth promotion effect beyond just pathogen control.

The following diagram illustrates the impact of **chloropicrin** on the soil microbial community.



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References

- 1. Chloropicrin - Wikipedia [en.wikipedia.org]
- 2. cdpr.ca.gov [cdpr.ca.gov]
- 3. EXTTOXNET PIP - CHLOROPICRIN [exttoxnet.orst.edu]
- 4. tricalafrica.com [tricalafrica.com]
- 5. TELONE™ and chloropicrin: a one-two punch for nematodes and soilborne diseases [teleosag.com]
- 6. Evaluations of Chloropicrin Fumigants for Management of Soil-Borne Pathogens in Chile (Capsicum annum L.) | New Mexico State University - BE BOLD. Shape the Future. [pubs.nmsu.edu]
- 7. Frontiers | Long-term effects of chloropicrin fumigation on soil microbe recovery and growth promotion of Panax notoginseng [frontiersin.org]
- 8. Effects of chloropicrin soil fumigation on pathogenic and beneficial soil microbial populations in tomato production in EU [actahort.org]
- 9. Chloropicrin [sitem.herts.ac.uk]
- 10. Chloropicrin Application Increases Production and Profit Potential for Potato Growers [apsnet.org]
- 11. ars.usda.gov [ars.usda.gov]
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